

# Elastatinal solubility and stability in experimental buffers

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## Compound of Interest

Compound Name: *Elastatinal*

Cat. No.: *B1671161*

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## Technical Support Center: Elastatinal

Welcome to the technical support center for **Elastatinal**. This guide provides detailed information, troubleshooting advice, and frequently asked questions regarding the solubility and stability of **Elastatinal** in common experimental buffers.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a concentrated stock solution of **Elastatinal**?

For preparing a high-concentration stock solution, Dimethyl sulfoxide (DMSO) is recommended. **Elastatinal** is soluble in DMSO at a concentration of 20 mg/mL.<sup>[1]</sup> Alternatively, N,N-Dimethylformamide (DMF) can be used, where solubility is even higher at 33 mg/mL.<sup>[1]</sup> For aqueous-based stocks, water is a suitable solvent, with reported solubility up to 20 mg/mL.

Q2: How should I store **Elastatinal** stock solutions, and for how long are they stable?

For maximum stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored frozen.<sup>[2]</sup> The stability depends on the storage temperature:

- -80°C: Stable for up to 6 months.<sup>[2]</sup>
- -20°C: Stable for up to 1 month.<sup>[2]</sup>

The solid (powder) form of **Elastatinal** is stable for at least 4 years when stored at -20°C.[1]

Q3: What is the solubility of **Elastatinal** in common aqueous buffers like PBS?

**Elastatinal** is soluble in Phosphate-Buffered Saline (PBS) at pH 7.2 up to 10 mg/mL.[1] It is also soluble in water up to 10 mM (approximately 5.13 mg/mL) or 20 mg/mL, according to different suppliers.

Q4: My **Elastatinal** stock, dissolved in DMSO, precipitates when I dilute it into my aqueous experimental buffer (e.g., PBS or cell culture media). What can I do to prevent this?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution where its solubility is lower.[3][4] Here are several troubleshooting steps:

- **Check Final DMSO Concentration:** Ensure the final concentration of DMSO in your working solution is low, typically below 0.5% and ideally not more than 0.1%, as higher concentrations can be toxic to cells and affect experimental outcomes.[3]
- **Use Intermediate Dilution Steps:** Instead of diluting the stock directly into the final volume of aqueous buffer, perform one or more intermediate dilution steps. For example, first, dilute the DMSO stock into a smaller volume of buffer or deionized water, then add this intermediate solution to the final volume.[4]
- **Increase Mixing Energy:** When adding the stock solution to the buffer, vortex or pipette vigorously to promote rapid dispersion and prevent localized high concentrations that can lead to precipitation.
- **Work with Lower Concentrations:** If precipitation persists, you may be exceeding the solubility limit of **Elastatinal** in your final buffer. Try preparing a lower working concentration.  
[4]

## Data Presentation: Solubility and Stability

The following tables summarize the quantitative data for **Elastatinal**'s solubility and stability.

Table 1: **Elastatinal** Solubility

Solvent	Concentration (mg/mL)	Concentration (mM)*	Source
DMF	33 mg/mL	64.4 mM	<a href="#">[1]</a>
DMSO	20 mg/mL	39.0 mM	<a href="#">[1]</a>
Water	20 mg/mL	39.0 mM	
Water	~5.13 mg/mL	10 mM	
PBS (pH 7.2)	10 mg/mL	19.5 mM	<a href="#">[1]</a>

\*Calculated based on a molecular weight of 512.56 g/mol .

Table 2: **Elastatinal** Stock Solution Stability

Storage Temperature	Recommended Duration	Key Considerations	Source
-20°C	Up to 1 month	Aliquot to prevent freeze-thaw cycles.	<a href="#">[2]</a>
-80°C	Up to 6 months	Aliquot to prevent freeze-thaw cycles.	<a href="#">[2]</a>

## Experimental Protocols

Protocol 1: Preparation of a 10 mM **Elastatinal** Stock Solution in DMSO

Materials:

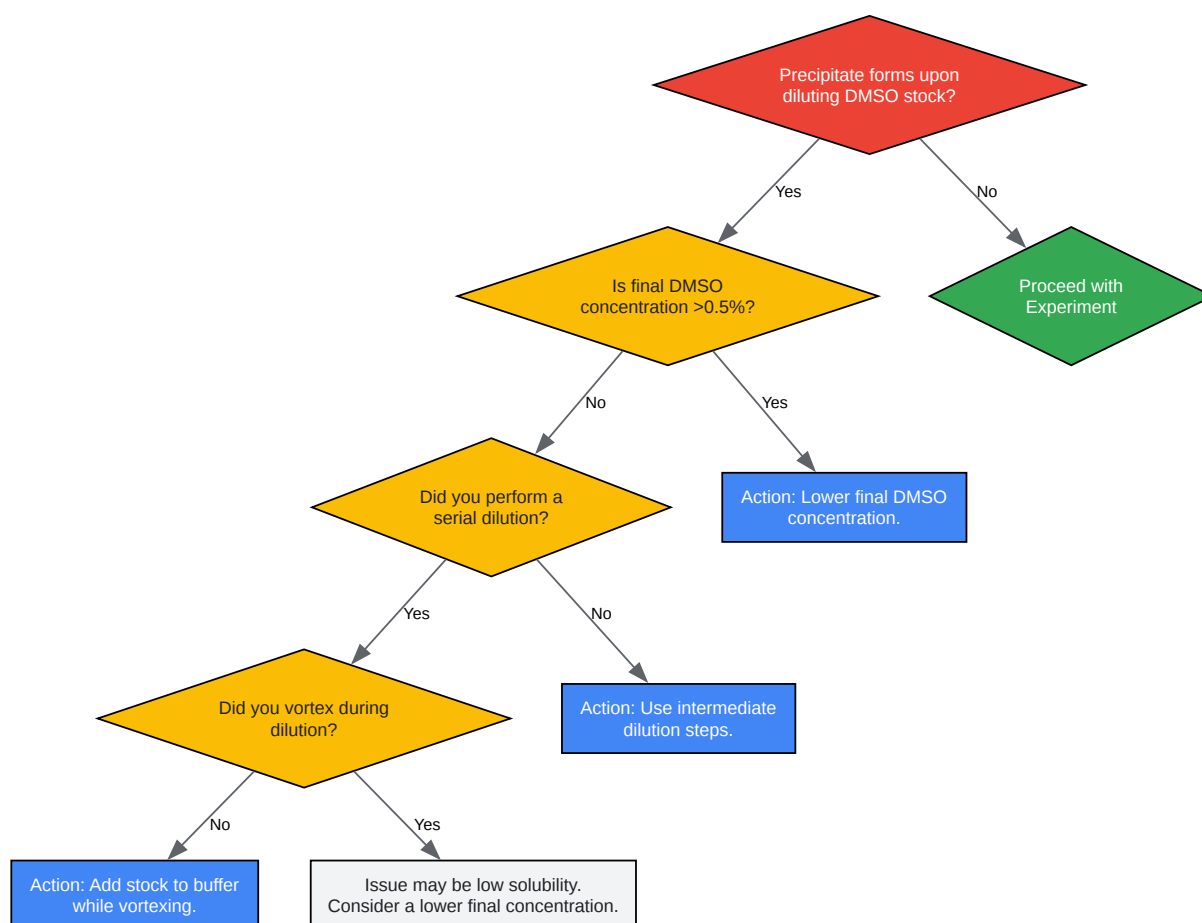
- **Elastatinal** powder (MW: 512.56 g/mol )
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance and precision pipettes

### Methodology:

- Pre-weigh Vial: Tare a sterile, empty microcentrifuge tube on an analytical balance.
- Weigh **Elastatinal**: Carefully weigh out a precise amount of **Elastatinal** powder into the tared tube. For example, weigh 2.56 mg of **Elastatinal**.
- Calculate Solvent Volume: Calculate the volume of DMSO required to achieve a 10 mM concentration.
  - Formula:  $\text{Volume (L)} = [\text{Mass (g)} / \text{Molecular Weight (g/mol)}] / \text{Molar Concentration (mol/L)}$
  - Example Calculation:  $\text{Volume (L)} = [0.00256 \text{ g} / 512.56 \text{ g/mol}] / 0.01 \text{ mol/L} = 0.0005 \text{ L} = 500 \text{ }\mu\text{L}$ .
- Dissolve the Compound: Add the calculated volume of DMSO (500  $\mu\text{L}$  in the example) to the tube containing the **Elastatinal** powder.
- Ensure Complete Dissolution: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if needed, but avoid overheating.
- Aliquot for Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This is critical to prevent degradation from repeated freeze-thaw cycles.[\[2\]](#)
- Store Properly: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

## Visualizations

Caption: Experimental workflow for preparing **Elastatinal** solutions.



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Caption: Troubleshooting guide for **Elastatinal** precipitation issues.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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